

Technical Guide: 2-(3,5-dimethyl-1H-pyrazol-4-yl)benzoic acid

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Compound of Interest

Compound Name: 2-(3,5-dimethyl-1H-pyrazol-4-yl)benzoic acid

Cat. No.: B1305944

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CAS Number: 321309-43-7

For the attention of: Researchers, scientists, and drug development professionals.

This document provides a summary of the publicly available technical information for **2-(3,5-dimethyl-1H-pyrazol-4-yl)benzoic acid**. Following a comprehensive search of scientific literature and chemical databases, it has been determined that detailed experimental data, including specific biological activities, in-depth experimental protocols, and established signaling pathways for this particular compound, are not extensively reported in the public domain.

The information that is available pertains to its basic chemical properties and the broader context of related pyrazole-benzoic acid derivatives.

Chemical and Physical Properties

2-(3,5-dimethyl-1H-pyrazol-4-yl)benzoic acid is a heterocyclic organic compound containing both a pyrazole and a benzoic acid moiety.^{[1][2]} Basic identification and property data are summarized below.

Property	Value	Source
CAS Number	321309-43-7	[1][3]
Molecular Formula	C ₁₂ H ₁₂ N ₂ O ₂	[1]
Molecular Weight	216.24 g/mol	[1]
Synonyms	4-(2-CARBOXYPHENYL)-3,5-DIMETHYLPYRAZOLE, 2-(3,5-Dimethylpyrazol-4-yl)benzoic acid	[4]

Synthesis and Manufacturing

A specific, detailed experimental protocol for the synthesis of **2-(3,5-dimethyl-1H-pyrazol-4-yl)benzoic acid** is not readily available in the reviewed literature. However, the synthesis of analogous pyrazole-benzoic acid hybrids typically involves condensation reactions.[5] For instance, a plausible synthetic route for a structurally similar compound, 2-(4-formyl-3,5-dimethyl-1H-pyrazol-1-yl)benzoic acid, involves the reaction of a hydrazinobenzoic acid with an acetylacetone derivative to form the pyrazole core.[5] Another study details the synthesis of various heterocyclic derivatives starting from 4-(3,5-Dimethyl-1-phenyl-1H-pyrazol-4-ylazo)-benzoic acid.[6]

Biological and Pharmacological Context

While specific quantitative data on the biological activity of **2-(3,5-dimethyl-1H-pyrazol-4-yl)benzoic acid** is not available, the broader class of pyrazole derivatives is of significant interest in medicinal chemistry due to a wide range of therapeutic properties.[7][8]

Derivatives of pyrazole have been investigated for numerous biological activities, including:

- **Antimicrobial Agents:** Various pyrazole derivatives have shown potent activity against antibiotic-resistant bacteria.[7][9][10] Some have been identified as inhibitors of fatty acid biosynthesis in bacteria.[7]
- **Anticancer Activity:** Certain pyrazole derivatives have been studied for their potential as anticancer drugs, with mechanisms such as the inhibition of tubulin polymerization.[5]

- Anti-inflammatory and Analgesic Effects: The pyrazole core is a key feature in several compounds with anti-inflammatory and analgesic properties.^{[9][11]}

It is important to note that these activities are reported for the broader class of pyrazole-containing compounds and not specifically for **2-(3,5-dimethyl-1H-pyrazol-4-yl)benzoic acid**. Without direct experimental evidence, it is not possible to attribute these properties to the topic compound.

Experimental Data and Protocols

A thorough search for specific experimental protocols, quantitative biological data (e.g., IC₅₀, MIC, K_i values), or detailed assay methodologies for **2-(3,5-dimethyl-1H-pyrazol-4-yl)benzoic acid** did not yield any specific results. The existing literature focuses on structurally related analogs.

Signaling Pathways and Mechanisms of Action

There is no information available in the public domain that describes the involvement of **2-(3,5-dimethyl-1H-pyrazol-4-yl)benzoic acid** in any specific biological signaling pathways.

Mechanistic studies are available for other pyrazole derivatives, which have been reported to act as inhibitors of enzymes like DNA gyrase and topoisomerase IV in bacteria.^{[7][9]}

Conclusion

2-(3,5-dimethyl-1H-pyrazol-4-yl)benzoic acid (CAS 321309-43-7) is a known chemical entity with defined basic properties. However, there is a notable absence of in-depth technical data in the public scientific literature regarding its specific synthesis protocols, quantitative biological activity, and mechanisms of action. The biological potential of this compound can only be inferred from the activities of structurally related pyrazole-benzoic acid derivatives, which have shown promise in areas such as antimicrobial and anticancer research. Further investigation is required to characterize the specific biological profile of this compound. Due to the lack of available data, the creation of detailed experimental workflows or signaling pathway diagrams is not feasible at this time.

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